

Comparison Guide: Validating the Specificity of the New SomaSpec-25 Antibody

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Compound of Interest

Compound Name: Somatostatin-25

Cat. No.: B13811303

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This guide provides a comprehensive performance comparison of the new SomaSpec-25 antibody against leading commercially available alternatives (Competitor A and Competitor B). The following sections detail the experimental data and methodologies used to validate the specificity and performance of SomaSpec-25 for use in Western Blotting (WB), Enzyme-Linked Immunosorbent Assay (ELISA), and Immunohistochemistry (IHC).

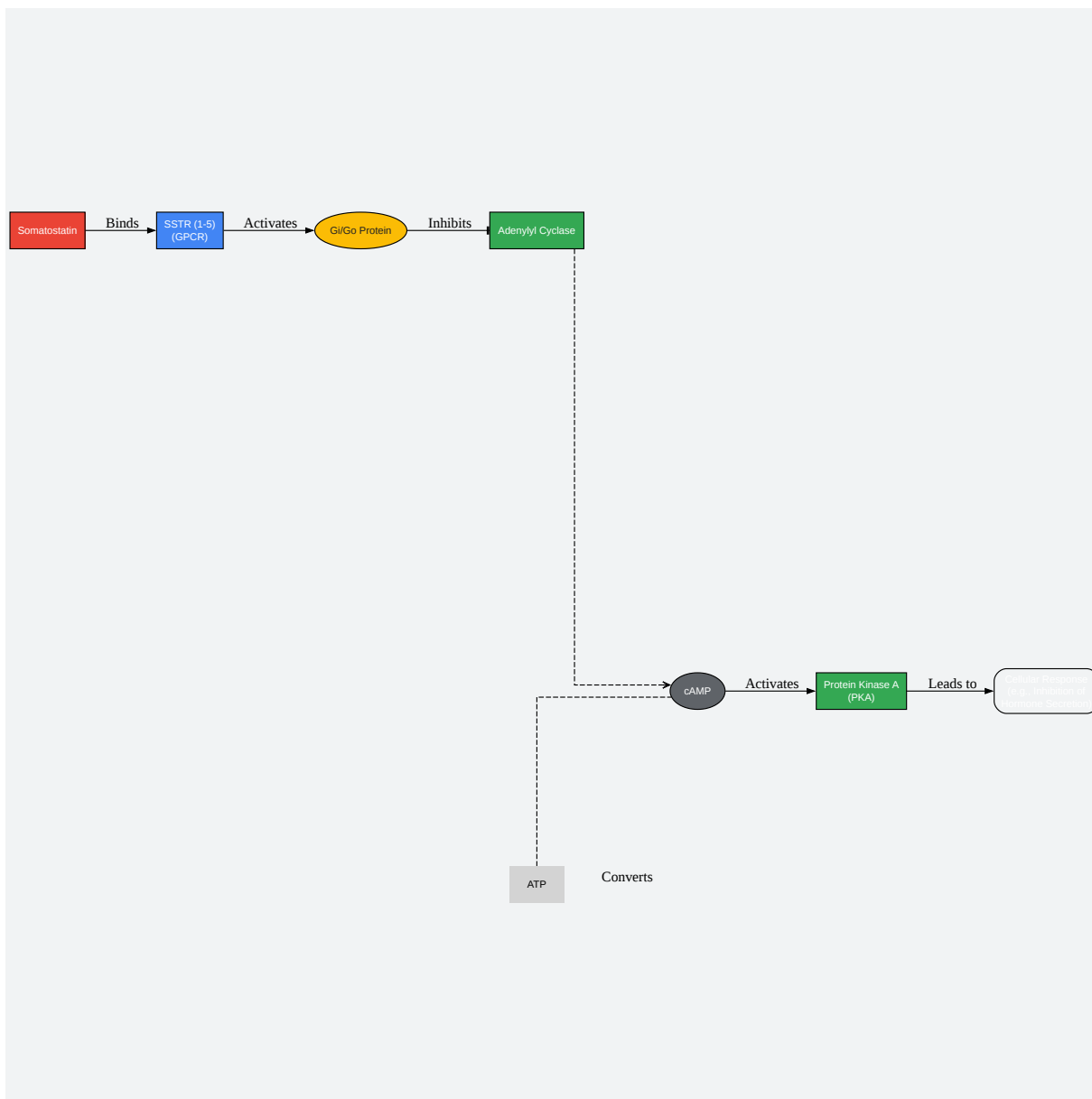
Introduction to Somatostatin and Antibody Specificity

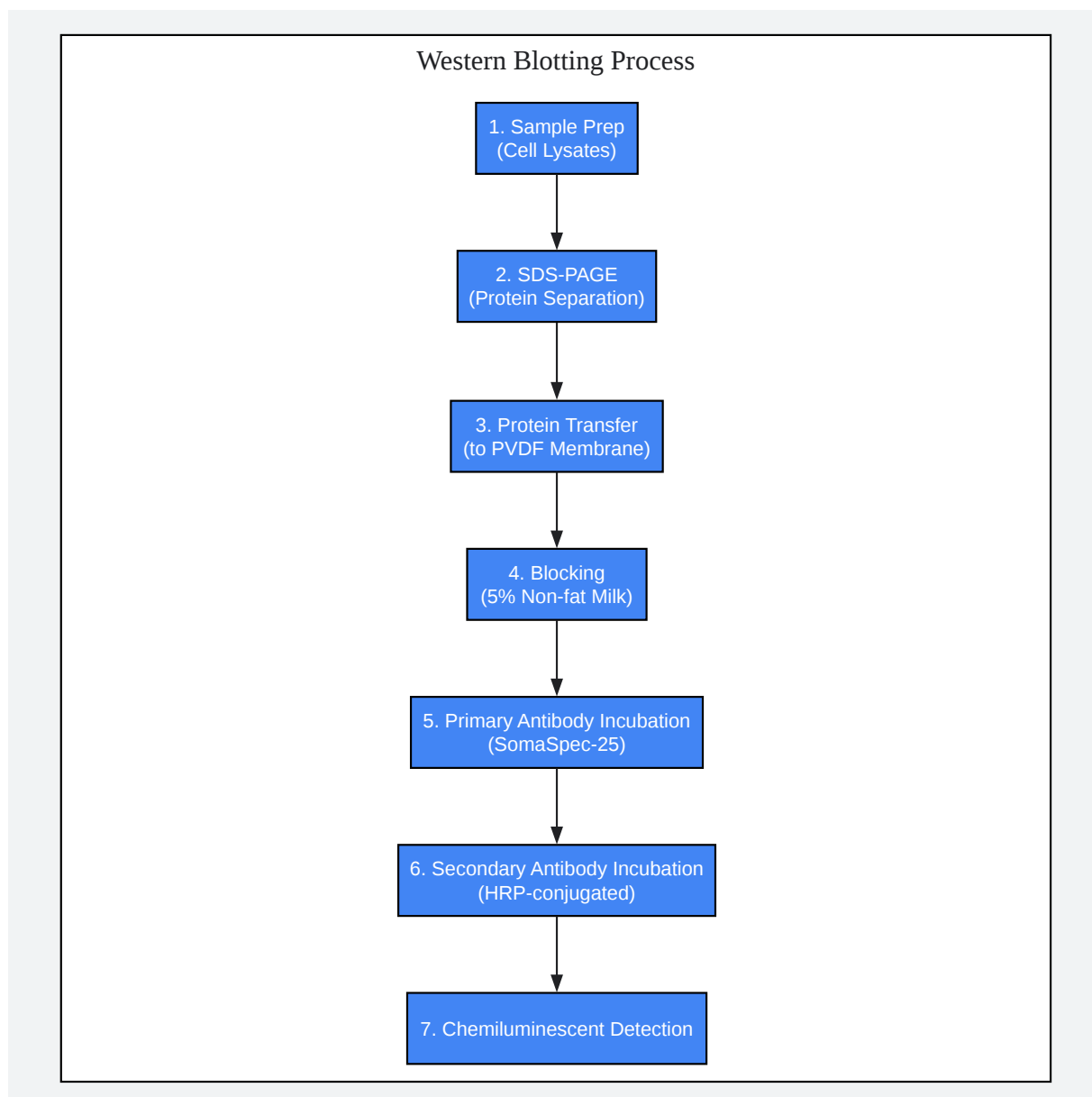
Somatostatin is a critical peptide hormone that regulates a wide range of physiological functions by inhibiting the release of other hormones, such as growth hormone and insulin.^[1] It exists in two primary bioactive forms, Somatostatin-14 and Somatostatin-28, which are derived from the prepro-somatostatin precursor. These peptides act by binding to a family of five G protein-coupled receptors (SSTR1-5).^{[2][3]} Given its vital role in cellular signaling and disease, highly specific antibodies are essential for accurate and reproducible research.^{[4][5]}

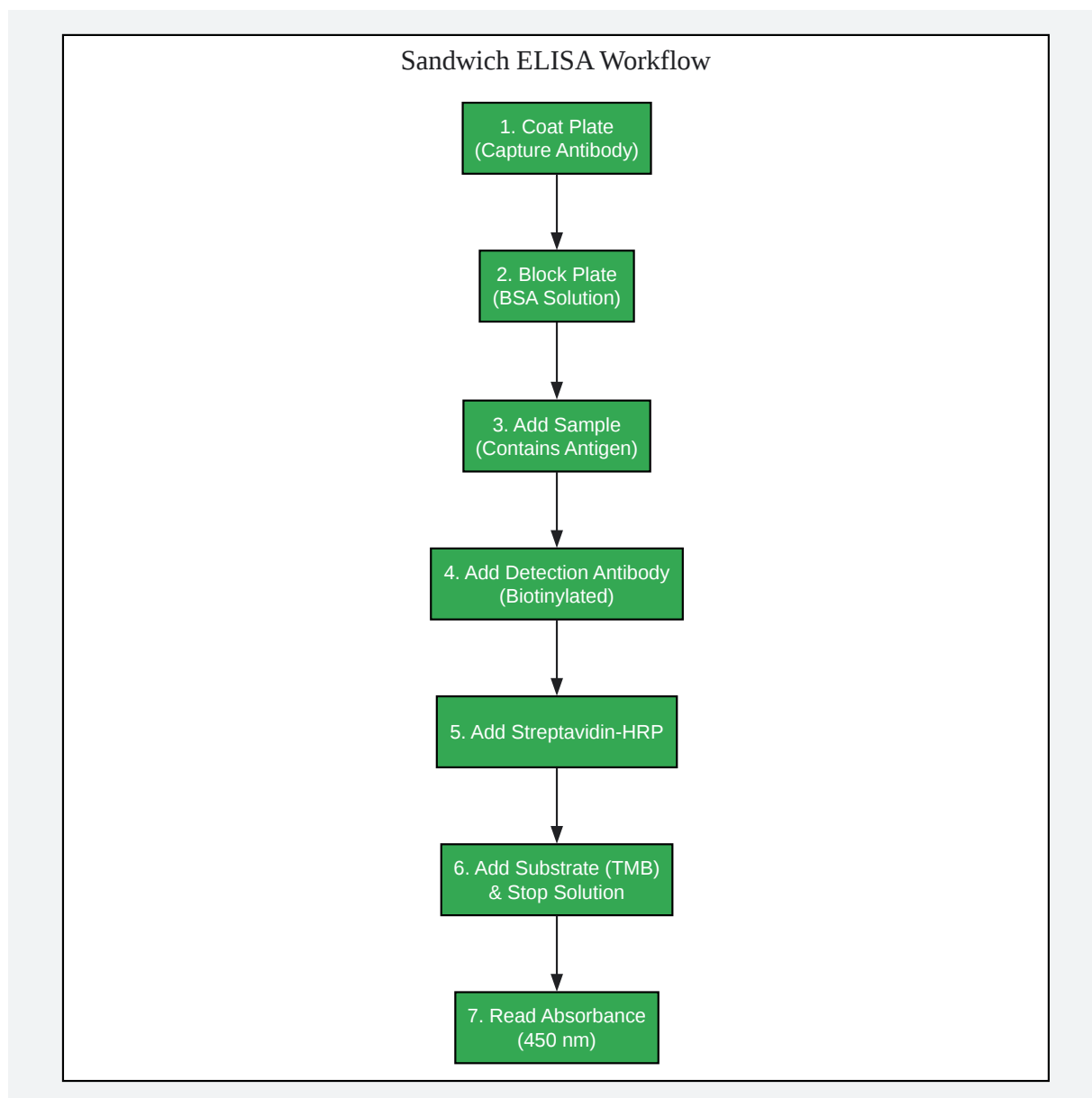
The validation of an antibody's specificity is crucial to avoid false-positive results and ensure data reliability.^{[6][7]} This guide employs a multi-pronged approach, including genetic validation, orthogonal methods, and independent antibody comparison, to rigorously assess the specificity of the SomaSpec-25 antibody.^[8]

Somatostatin Signaling Pathway

Somatostatin receptor activation triggers several intracellular signaling cascades.^[9] A primary mechanism involves the inhibition of adenylyl cyclase through pertussis toxin-sensitive G-proteins, leading to decreased cyclic AMP (cAMP) levels.^{[2][9]} This pathway ultimately modulates cell proliferation, hormone secretion, and ion channel activity.^{[9][10]}







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